

Essential Safety and Logistics for Handling Pyricarbate

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Compound of Interest

Compound Name: *Pyricarbate*

Cat. No.: *B155464*

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for the handling of **Pyricarbate** (CAS: 1882-26-4), including operational and disposal plans. The following procedural guidance is based on available safety data for **Pyricarbate** and general best practices for handling carbamate compounds.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **Pyricarbate** is provided below. This information is crucial for understanding its behavior under various laboratory conditions.

Property	Value	Source
CAS Number	1882-26-4	[1] [2] [3]
Molecular Formula	C ₁₁ H ₁₅ N ₃ O ₄	[1] [3]
Molecular Weight	253.25 g/mol	[1] [3]
Appearance	Solid powder [3] , Needles from methanol or acetone [2]	
Melting Point	136-137 °C	[2] [4]
Boiling Point	440.5 °C at 760 mmHg	[4]
Solubility	Sparingly soluble in cold water; freely soluble in hot water. [2] Soluble in DMSO. [3]	

Toxicological Data

Pyricarbate is described as moderately toxic by ingestion and can be an irritant.[\[5\]](#)[\[6\]](#) When heated to decomposition, it may emit toxic fumes of nitrogen oxides (NOx).[\[5\]](#)

Test	Species	Dose	Source
Oral LD50	Mice	4500 mg/kg	[2]
Oral LD50	Rats	3400 mg/kg	[2]
Oral LD50	Rabbits	5200 mg/kg	[2]
Oral LD50	Dogs	1000 mg/kg	[2]

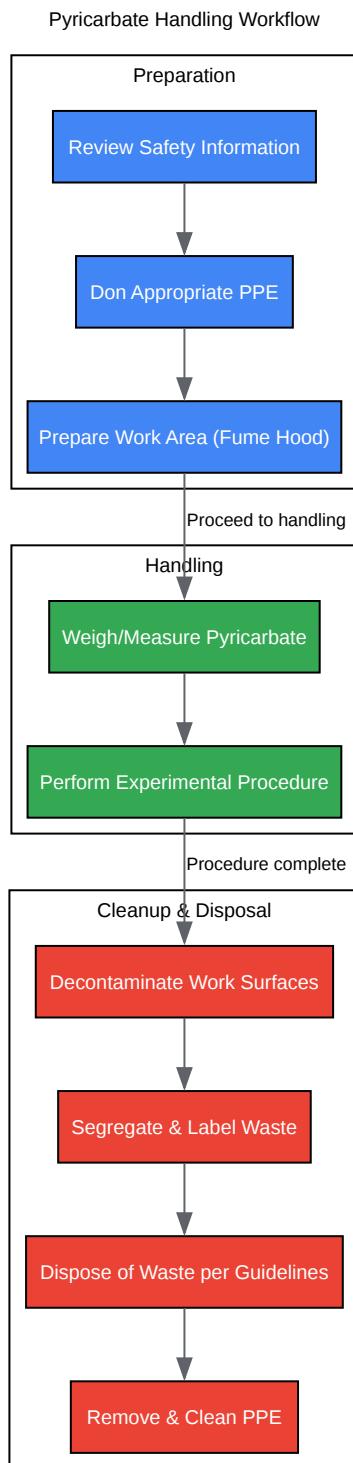
Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **Pyricarbate** with detailed PPE recommendations was not available, the following general guidance for handling carbamate compounds should be followed to minimize exposure.

Equipment	Specification
Eye Protection	Chemical splash goggles or safety glasses. A face shield may be necessary for splash hazards. [7] [8]
Hand Protection	Chemical-resistant gloves (e.g., nitrile) should be worn. [7] [8]
Body Protection	A laboratory coat is required. For larger quantities or increased risk of splash, chemical-resistant aprons or coveralls are recommended. [8] [9]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If significant aerosolization is expected, a respirator may be necessary. [7]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **Pyricarbate** is essential for laboratory safety. The following workflow outlines the key steps from preparation to cleanup.



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Pyricarbate Handling Workflow Diagram

Disposal Plan

Proper disposal of **Pyricarbate** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection:

- Solid Waste: Collect unused **Pyricarbate** and any grossly contaminated disposable materials (e.g., weigh boats, contaminated gloves) in a designated, labeled hazardous waste container.
- Liquid Waste: Solutions containing **Pyricarbate** should be collected in a separate, labeled hazardous waste container. Do not mix with other solvent waste streams unless compatibility is confirmed.
- Empty Containers: Triple rinse containers that held **Pyricarbate** with a suitable solvent. The first rinseate should be collected as hazardous waste.[\[10\]](#)[\[11\]](#) After thorough rinsing and drying, deface the label before disposal as regular laboratory glass or plastic waste, in accordance with institutional policies.[\[11\]](#)

Disposal Method:

- All waste containing **Pyricarbate** must be disposed of through a licensed hazardous waste disposal company. Do not dispose of **Pyricarbate** down the drain or in regular trash.[\[10\]](#) Follow all local, state, and federal regulations for hazardous waste disposal.

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